

Technical Guide: Solubility of Boron in Solid Chromium

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Compound of Interest

Compound Name: boron;chromium

CAS No.: 12006-79-0

Cat. No.: B1582532

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Executive Summary

Status: Negligible to Low (< 0.3 at.%) Key Mechanism: Interstitial Solid Solution (High Lattice Strain) Primary Secondary Phase: Cr

B (Orthorhombic)

This technical guide provides a rigorous analysis of the solubility of boron (B) in solid chromium (Cr). While often cited as "insoluble" in general literature, thermodynamic assessments and high-precision experiments reveal a finite, temperature-dependent solubility limit critical for high-performance alloy design and boride coating technologies.

Part 1: Thermodynamic Landscape

The Cr-B binary system is characterized by a simple eutectic reaction in the chromium-rich corner. Understanding this phase equilibrium is the prerequisite for any solubility determination.

The Cr-Rich Phase Diagram

At the chromium-rich end, the liquid phase solidifies into a mixture of the solid solution (Cr-B) and the first intermetallic compound, Chromium Hemiboride (Cr₂B).
B).

Key Thermodynamic Points:

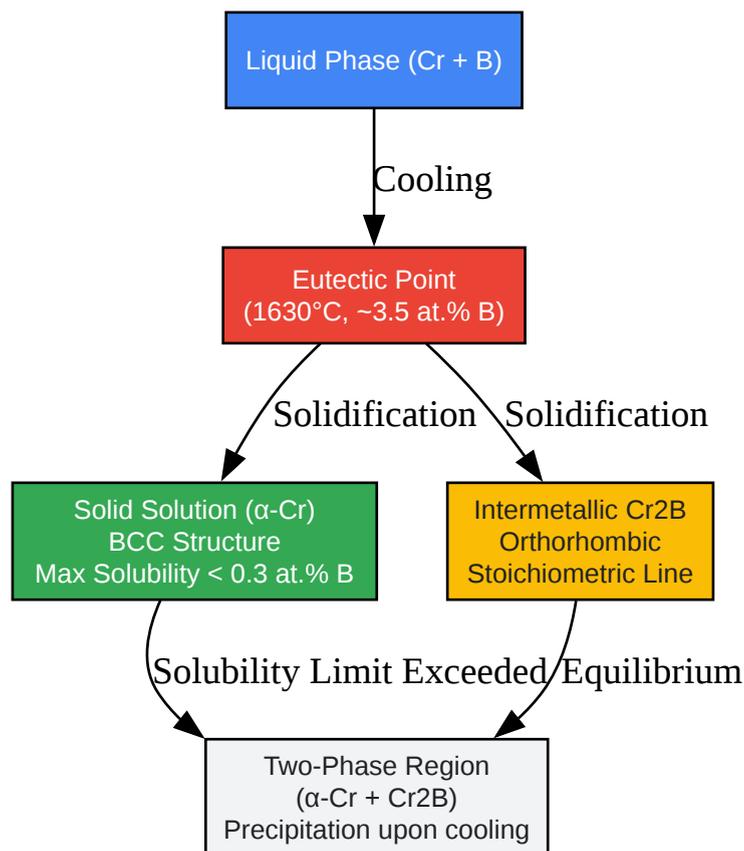
- Melting Point of Pure Cr:
- Eutectic Reaction:
- Eutectic Temperature:

[1]

- Eutectic Composition:

(Liquid composition)

Phase Equilibrium Logic (Visualization)



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Figure 1: Logic flow of solidification in the Cr-rich corner of the binary system. The solubility limit defines the boundary between the pure

-Cr phase and the two-phase region.

Part 2: Solubility Data & Crystallography

Quantitative Solubility Limits

The solubility of boron in chromium is restricted by the significant atomic size mismatch. Boron atoms occupy interstitial sites within the Body-Centered Cubic (BCC) chromium lattice.

However, the octahedral interstitial voids in BCC Cr are too small to accommodate B atoms without significant lattice distortion, resulting in very low solubility.

Table 1: Solubility of Boron in Solid Chromium (

-Cr) Data synthesized from thermodynamic assessments (CALPHAD) and diffusion couple experiments.

Temperature ()	Solubility (at.%)	Solubility (wt.%)	Phase Equilibrium
1630 (Eutectic)	0.10 - 0.30	~0.02 - 0.06	
1400	~0.05	~0.01	
1200	< 0.01	< 0.002	
600	Negligible	Negligible	

“

Note: Values below 1200°C are often extrapolated as they fall below the detection limits of standard EPMA (Electron Probe Microanalysis).

Crystallographic Mechanism[2]

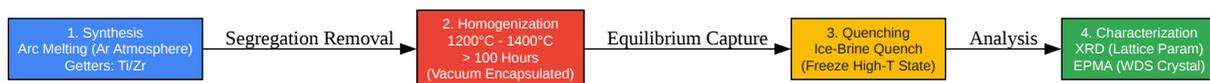
- Host Matrix: Chromium (
 - Cr), BCC, Lattice Parameter
 - .
- Solute: Boron, Atomic Radius
- .
- Mechanism: Interstitial.[2]
- Lattice Strain: The B atom is roughly 68% the size of the Cr atom. While small, it is essentially "too large" for the BCC interstitial sites (which optimally fit atoms < 0.6 ratio), creating high elastic strain energy. This energetic penalty drives the boron out of the solution and into the formation of the stable Cr
 - B phase.

Part 3: Experimental Protocols (Validation)

Measuring solubility at the "trace" level requires a self-validating experimental design. Standard EDS (Energy Dispersive Spectroscopy) is insufficient due to the low energy of Boron K

X-rays and overlap with Carbon/Oxygen peaks.

Workflow for Solubility Determination



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Figure 2: Experimental workflow for determining low-solubility limits in refractory metals.

Detailed Methodology

To replicate authoritative results, follow these parameters:

- Synthesis (Purity Control):
 - Use Cr (>99.99%) and B (>99.9%) powders.
 - Crucial: Arc melt in a gettered Argon atmosphere. Oxygen contamination can form chromium oxides which mimic boride inclusions in optical microscopy.
- Equilibration (The Diffusion Problem):
 - Diffusion of B in Cr is relatively fast, but reaching equilibrium in the two-phase region requires time.
 - Protocol: Anneal samples at target temperatures (e.g., 1400°C) for minimum 100 hours in quartz or tantalum capsules to prevent oxidation.
- Analysis (The Detection Problem):
 - Method A: Lattice Parameter Shift (XRD): Measure the lattice parameter of the -Cr matrix. A slight expansion (deviation from Vegard's Law) indicates interstitial B.
 - Method B: WDS-EPMA: Use Wavelength Dispersive Spectroscopy with a specialized diffracting crystal (e.g., LDEB or LDE1) designed for light elements.
 - Success Criteria: Detection of the Cr

B phase boundaries. The composition of the matrix immediately adjacent to a Cr

B precipitate represents the solubility limit.

Part 4: Implications for R&D

Materials Engineering (Hard Facings)

The low solubility is actually a benefit for wear-resistant materials. Because B is rejected from the Cr matrix, it readily forms hard chromium borides (Cr

B, CrB).

- **Precipitation Hardening:** Even small additions of B (>0.1 wt.%) result in a dense network of hard borides in a ductile Cr-matrix.
- **Wear Resistance:** These borides provide exceptional hardness (>2000 HV), making Cr-B alloys ideal for hard-facing applications.

Bio-Applicability (Implants & Tools)

For researchers in the medical device sector:

- **Toxicity:** Elemental Boron is generally low-toxicity, but the release of Cr ions is a concern. The stability of Cr-B phases reduces the risk of ion leaching compared to pure Cr in some corrosive environments.
- **Coatings:** Cr-B coatings are investigated for surgical tools to reduce friction and wear debris, which is critical for longevity and preventing inflammatory responses in tissue.

References

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